

# 1-Azidobutane molecular weight and formula

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## Compound of Interest

Compound Name: 1-Azidobutane

Cat. No.: B1275071

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## In-Depth Technical Guide to 1-Azidobutane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-azidobutane**, a versatile chemical intermediate with significant applications in organic synthesis and drug development. The document details its chemical properties, synthesis, and reactivity, with a focus on its role in bioconjugation via "click chemistry."

## Core Chemical and Physical Properties

**1-Azidobutane**, also known as butyl azide, is a key building block in organic chemistry. Its azide functional group imparts unique reactivity, making it a valuable precursor for the synthesis of a wide range of nitrogen-containing compounds.

| Property           | Value                             | Source                                  |
|--------------------|-----------------------------------|-----------------------------------------|
| Molecular Formula  | C4H9N3                            | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Weight   | 99.13 g/mol                       | <a href="#">[1]</a> <a href="#">[3]</a> |
| CAS Number         | 7332-00-5                         | <a href="#">[1]</a> <a href="#">[2]</a> |
| Appearance         | (Not specified in search results) |                                         |
| Boiling Point      | (Not specified in search results) |                                         |
| Storage Conditions | Store at 2°C - 8°C                | <a href="#">[1]</a>                     |

## Synthesis of 1-Azidobutane

The most common and established method for synthesizing **1-azidobutane** is through a nucleophilic substitution (SN2) reaction.[\[3\]](#) This involves the reaction of a 1-halobutane (such as 1-bromobutane or 1-chlorobutane) with an azide salt, typically sodium azide.[\[3\]](#)[\[4\]](#) The choice of solvent is crucial for the efficiency of this reaction, with polar aprotic solvents like dimethyl sulfoxide (DMSO) being effective.[\[3\]](#)[\[4\]](#)

## Experimental Protocol: Synthesis from 1-Chlorobutane

The following protocol describes a representative synthesis of **1-azidobutane** from 1-chlorobutane.

Materials:

- 1-Chlorobutane
- Sodium azide (NaN<sub>3</sub>)
- Dimethyl sulfoxide (DMSO)
- Ice-cold distilled water
- Ether

- Saturated sodium bicarbonate solution
- Magnesium sulfate (MgSO<sub>4</sub>)

#### Procedure:

- In a flask, combine 1-chlorobutane, sodium azide, and DMSO.<sup>[4]</sup>
- Ensure the reaction mixture is kept under anhydrous conditions and stir magnetically at room temperature for 14 hours.<sup>[4]</sup>
- After the reaction is complete, add ice-cold distilled water to the mixture.<sup>[4]</sup>
- Extract the aqueous mixture with ether.<sup>[4]</sup>
- Wash the organic phase with a saturated sodium bicarbonate solution.<sup>[4]</sup>
- Dry the organic phase over magnesium sulfate.<sup>[4]</sup>
- Filter the mixture and evaporate the solvent under reduced pressure to yield **1-azidobutane**.<sup>[4]</sup>

#### Purification:

Further purification of the crude **1-azidobutane** can be achieved by fractional distillation. This technique separates liquids based on their boiling points and is effective for removing any remaining starting materials or byproducts.

## Spectroscopic Data for 1-Azidobutane

Characterization of **1-azidobutane** is typically performed using various spectroscopic methods. While specific spectra were not found in the search results, the expected spectroscopic features are described below based on the molecular structure.

| Spectroscopy        | Expected Features                                                                                                                                                                                                                |
|---------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| $^1\text{H}$ NMR    | Signals corresponding to the four different proton environments of the butyl chain. The protons closest to the azide group ( $\alpha$ -protons) would be the most deshielded.                                                    |
| $^{13}\text{C}$ NMR | Four distinct signals for the four carbon atoms of the butyl group. The carbon atom bonded to the azide group would have a characteristic chemical shift.                                                                        |
| FT-IR               | A strong, characteristic absorption band for the azide ( $-\text{N}_3$ ) asymmetric stretch, typically in the region of $2100\text{ cm}^{-1}$ . C-H stretching and bending vibrations for the butyl group would also be present. |

## Applications in Drug Development: The "Click" Reaction

A primary application of **1-azidobutane** in drug development and for researchers is its use in the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of "click chemistry". [3] This reaction forms a stable triazole ring by reacting an azide with a terminal alkyne. This highly efficient and specific reaction is widely used for bioconjugation, linking molecules of interest to biomolecules such as proteins or nucleic acids.[3]

## Experimental Protocol: Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This protocol provides a general procedure for a CuAAC reaction using an azide and an alkyne.

Materials:

- Azide-containing molecule (e.g., **1-azidobutane**)

- Alkyne-containing molecule
- Copper(II) sulfate ( $\text{CuSO}_4$ )
- Sodium ascorbate (as a reducing agent)
- Appropriate solvent (e.g., a mixture of water and a suitable organic solvent)

#### Procedure:

- Dissolve the azide and alkyne in the chosen solvent system.
- Add a solution of copper(II) sulfate.
- Initiate the reaction by adding a freshly prepared solution of sodium ascorbate.
- Allow the reaction to proceed at room temperature. The reaction progress can be monitored by techniques such as thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Upon completion, the triazole product can be isolated using standard purification techniques, such as column chromatography.

## Visualizing the Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis and subsequent "click" reaction of **1-azidobutane**.

Caption: Workflow for the synthesis of **1-azidobutane** and its application in a CuAAC reaction.

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## References

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